

Application Notes: Preparing Stock Solutions of MIND4-17

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Compound of Interest

Compound Name: MIND4

Cat. No.: B15557495

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Introduction

MIND4-17 is a potent activator of the Nuclear factor erythroid 2-related factor 2 (NRF2) signaling pathway.^{[1][2]} It functions as a covalent modifier of the Kelch-like ECH-associated protein 1 (KEAP1), the primary negative regulator of NRF2.^{[1][2][3]} By covalently modifying a critical cysteine residue (C151) on KEAP1, **MIND4-17** disrupts the KEAP1-NRF2 interaction.^{[1][2]} This prevents the ubiquitination and subsequent degradation of NRF2, leading to its stabilization, nuclear translocation, and the transcription of downstream antioxidant and cytoprotective genes, such as heme oxygenase-1 (HO-1) and NAD(P)H quinone oxidoreductase 1 (NQO1).^{[2][4]} Due to its mechanism of action, **MIND4-17** is a valuable tool for studying cellular responses to oxidative stress and has therapeutic potential for conditions like Huntington's disease and diabetic retinopathy.^{[1][2]}

Proper preparation of **MIND4-17** stock solutions is critical for ensuring experimental reproducibility and obtaining accurate, reliable data. This document provides a detailed protocol for the preparation, storage, and handling of **MIND4-17** stock solutions for research use.

Data Presentation: Physicochemical Properties

A summary of the key quantitative data for **MIND4-17** is presented in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	5-Nitro-2-[[5-(phenoxyethyl)-4-phenyl-4H-1,2,4-triazol-3-yl]thio]pyridine	[1]
CAS Number	345989-24-4	[1]
Molecular Formula	C ₂₀ H ₁₅ N ₅ O ₃ S	[1]
Molecular Weight	405.43 g/mol	[1]
Appearance	White to brown powder	[1]
Purity	≥98% (HPLC)	[1]
Solubility	DMSO: ≥2 mg/mL (with warming)	[1]
Storage (Solid)	2-8°C	[1]
Storage (Stock Solution)	-20°C for long-term storage	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM MIND4-17 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **MIND4-17** in Dimethyl Sulfoxide (DMSO), the recommended solvent.

Materials:

- **MIND4-17** powder (CAS: 345989-24-4)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or heat block (optional, for gentle warming)

Procedure:

- Pre-Calculation: Before weighing, calculate the required mass of **MIND4-17** and volume of DMSO. To prepare a 10 mM stock solution:
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 405.43 \text{ g/mol} = 4.05 \text{ mg}$
 - Therefore, you will need to weigh 4.05 mg of **MIND4-17** and dissolve it in 1 mL of DMSO.
- Weighing: Carefully weigh the calculated amount of **MIND4-17** powder using an analytical balance. Tare the balance with a clean microcentrifuge tube or weigh boat before adding the compound.
- Solubilization:
 - Add the appropriate volume of high-purity DMSO to the tube containing the **MIND4-17** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid particles have dissolved. If needed, gentle warming in a water bath (37°C) can be applied to aid solubilization, as noted in solubility data.[\[1\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.

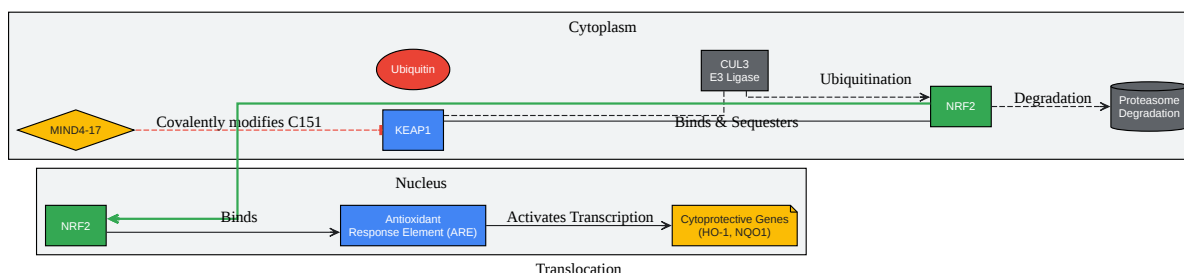
- Labeling and Storage:
 - Clearly label each aliquot with the compound name ("**MIND4-17**"), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - For short-term storage (days to weeks), store aliquots at 2-8°C.[5]
 - For long-term storage (months to years), store aliquots at -20°C, protected from light.[5][6]

Safety Precautions:

- **MIND4-17** is classified as a warning-level chemical that may cause skin, eye, and respiratory irritation.[1]
- Always handle the compound and its solutions in a well-ventilated area or chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.

Visualizations

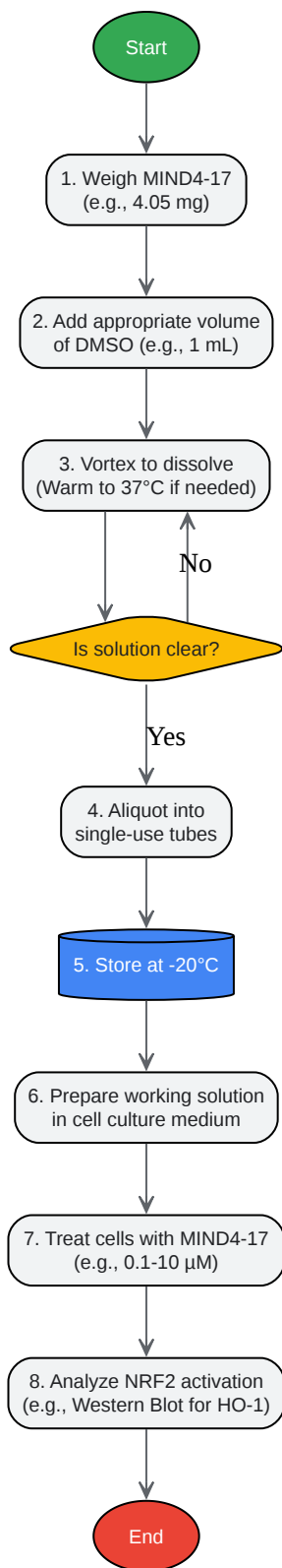
Signaling Pathway of MIND4-17 Action



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Caption: Mechanism of **MIND4-17**-induced NRF2 pathway activation.

Experimental Workflow: Stock Preparation to Cell-Based Assay



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Caption: Workflow for preparing and using **MIND4-17** stock solutions.

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